

Technical Guide: Density of 3-Methyl-1-hexene

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Compound of Interest

Compound Name: 3-Methyl-1-hexene

Cat. No.: B165624

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This technical guide provides a comprehensive overview of the density of **3-Methyl-1-hexene**, a key physical property for various applications in research and development. This document outlines reported density values, detailed experimental protocols for its determination, and a visual representation of the experimental workflow.

Quantitative Data Summary

The density of **3-Methyl-1-hexene** has been reported in various sources. The following table summarizes these findings for easy comparison.

Density Value	Temperature (°C)	Units
0.6945	20	g/cm ³
0.695	20	g/mL
0.695	Not Specified	g/mL
0.703	Not Specified	g/mL
0.69	Not Specified	g/mL

Experimental Protocols for Density Determination

The determination of the density of a liquid organic compound such as **3-Methyl-1-hexene** can be performed using several established methods. The choice of method may depend on the

required precision, sample volume, and available equipment. Three common methods are the pycnometer method, the hydrometer method, and the use of a digital density meter.

Pycnometer Method

The pycnometer method is a highly precise technique for determining the density of liquids.^[1]^[2] It involves measuring the mass of a known volume of the liquid.

Apparatus:

- Pycnometer (a glass flask with a specific volume and a ground-glass stopper with a capillary tube)^[1]^[2]
- Analytical balance (with a precision of at least 0.0001 g)
- Thermostatic water bath
- Thermometer
- **3-Methyl-1-hexene** sample
- Distilled water (for calibration)
- Acetone or other suitable solvent (for cleaning)
- Lint-free cloths

Procedure:

- **Cleaning and Drying:** Thoroughly clean the pycnometer and its stopper with a suitable solvent (e.g., acetone) and then with distilled water. Dry the pycnometer completely.
- **Mass of Empty Pycnometer:** Accurately weigh the clean, dry, and empty pycnometer with its stopper on the analytical balance. Record this mass as m_0 .
- **Calibration with Distilled Water:**
 - Fill the pycnometer with distilled water, ensuring no air bubbles are trapped.

- Insert the stopper, allowing excess water to exit through the capillary.
- Place the filled pycnometer in a thermostatic water bath set to a specific temperature (e.g., 20°C) and allow it to equilibrate.
- Once equilibrated, carefully wipe dry the exterior of the pycnometer and weigh it. Record this mass as m_1 .
- Density of Water: Note the density of water (ρ_{water}) at the experimental temperature from a reliable reference table.
- Volume of Pycnometer: Calculate the exact volume of the pycnometer (V) using the following formula:
 - $V = (m_1 - m_0) / \rho_{\text{water}}$
- Measurement with **3-Methyl-1-hexene**:
 - Empty and thoroughly dry the pycnometer.
 - Fill the pycnometer with the **3-Methyl-1-hexene** sample, again ensuring no air bubbles are present.
 - Insert the stopper and allow the excess liquid to escape.
 - Equilibrate the pycnometer in the thermostatic water bath at the same temperature used for the water calibration.
 - Carefully dry the exterior of the pycnometer and weigh it. Record this mass as m_2 .
- Calculation of Density: Calculate the density of **3-Methyl-1-hexene** (ρ_{sample}) using the following formula:
 - $\rho_{\text{sample}} = (m_2 - m_0) / V$

Hydrometer Method

The hydrometer method is a simpler and faster, though generally less precise, method for determining liquid density.[3][4][5] It is based on Archimedes' principle of buoyancy.[4][5]

Apparatus:

- Hydrometer calibrated for the expected density range of **3-Methyl-1-hexene**
- Graduated cylinder or a hydrometer jar large enough for the hydrometer to float freely[3][5]
- Thermometer
- **3-Methyl-1-hexene** sample

Procedure:

- Sample Preparation: Pour the **3-Methyl-1-hexene** sample into a clean, dry graduated cylinder or hydrometer jar.
- Temperature Measurement: Measure and record the temperature of the liquid sample.
- Hydrometer Insertion: Gently lower the clean and dry hydrometer into the liquid until it floats freely.[3][5] Give it a slight spin to dislodge any air bubbles.[4]
- Reading the Density: Once the hydrometer has stabilized, read the density value from the scale at the point where the liquid surface meets the stem of the hydrometer.
- Temperature Correction: If the sample temperature is different from the calibration temperature of the hydrometer (usually 20°C), a correction factor may need to be applied.

Digital Density Meter (Oscillating U-Tube Method)

This modern method offers high precision and requires only a small sample volume. The ASTM D4052 standard is a common reference for this technique, particularly for petroleum products.[6][7][8][9][10]

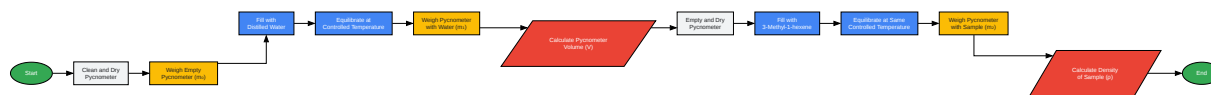
Principle: A small volume of the liquid is introduced into a U-shaped oscillating tube.[7][9][10] The change in the oscillation frequency of the tube caused by the mass of the sample is measured and used to calculate the density.[7][9][10]

General Procedure:

- Calibration: Calibrate the instrument according to the manufacturer's instructions, typically using dry air and distilled water.
- Sample Injection: Inject a small, bubble-free sample of **3-Methyl-1-hexene** into the measurement cell.
- Measurement: The instrument automatically measures the oscillation period and calculates the density, often with built-in temperature control.

Visualization of Experimental Workflow

The following diagram illustrates the logical flow of the pycnometer method for determining the density of **3-Methyl-1-hexene**.



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Caption: Workflow for Density Determination using the Pycnometer Method.

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